

safety and handling precautions for 2,2'-Dinitrobibenzyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,2'-Dinitrobibenzyl**

Cat. No.: **B146402**

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **2,2'-Dinitrobibenzyl**

Chemical Identification and Physical Properties

2,2'-Dinitrobibenzyl, also known as 1,2-Bis(2-nitrophenyl)ethane, is a yellow crystalline solid organic compound.^[1] It serves primarily as an intermediate in organic synthesis, notably in the preparation of the antiepileptic drug Carbamazepine.^{[2][3]} Due to its chemical nature, stringent safety and handling protocols are required when working with this substance.

Table 1: Physical and Chemical Properties of **2,2'-Dinitrobibenzyl**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄	[4][5]
Molecular Weight	272.26 g/mol	[2][4][6]
CAS Number	16968-19-7	[4][5]
Appearance	Pale brown to light brown or yellow solid/powder.	[1][2][3]
Melting Point	122°C or 180-182°C (Values vary by source).	[1][2][3]
Solubility	Sparingly soluble in water. Soluble in ethanol, acetone, and slightly soluble in DMSO and heated methanol.	[1][2][3]
Storage Temperature	Store at room temperature, sealed in a dry place. Some suppliers recommend -20°C for long-term storage.	[2][3][6]

Hazard Identification and Classification

2,2'-Dinitrobibenzyl is classified as a hazardous chemical.[1] The Globally Harmonized System (GHS) classifications provided by various suppliers indicate risks of skin, eye, and respiratory irritation.[4] It is also noted as being very toxic to aquatic life.[4] Users should be aware that some safety data sheets (SDS) present more severe, albeit less common, classifications.

Table 2: GHS Hazard Classification for **2,2'-Dinitrobibenzyl**

Hazard Class	GHS Category	Hazard Statement Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [4]
Serious Eye Damage/Irritation	2	H319	Causes serious eye irritation.[4]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation.[4]
Hazardous to the Aquatic Environment (Acute)	1	H400	Very toxic to aquatic life.[4]
Hazardous to the Aquatic Environment (Chronic)	1	H410	Very toxic to aquatic life with long lasting effects.
Potentially More Severe Classifications (from select suppliers)			
Acute Toxicity (Oral)	2 / 4	H300 / H302	Fatal if swallowed / Harmful if swallowed.
Acute Toxicity (Dermal)	1 / 2	H310	Fatal in contact with skin.
Acute Toxicity (Inhalation)	2	H330	Fatal if inhaled.
Skin Sensitization	1	H317	May cause an allergic skin reaction.
Serious Eye Damage	1	H318	Causes serious eye damage.
Specific Target Organ Toxicity (Repeated Exposure)	2	H373	May cause damage to organs through

prolonged or repeated exposure.

The following diagram illustrates the primary GHS pictograms associated with **2,2'-Dinitrobibenzyl**, representing its main hazards.

Acute Toxicity (Fatal)
(As per some sources)

Hazardous to the
Aquatic Environment

Irritant (Skin/Eye)
Respiratory Irritation
Skin Sensitizer

[Click to download full resolution via product page](#)

GHS Pictograms for **2,2'-Dinitrobibenzyl**.

Experimental Protocols and Handling

Safe handling of **2,2'-Dinitrobibenzyl** is paramount. The following protocols outline best practices for laboratory use, derived from safety data sheets and synthesis procedures.

Personal Protective Equipment (PPE)

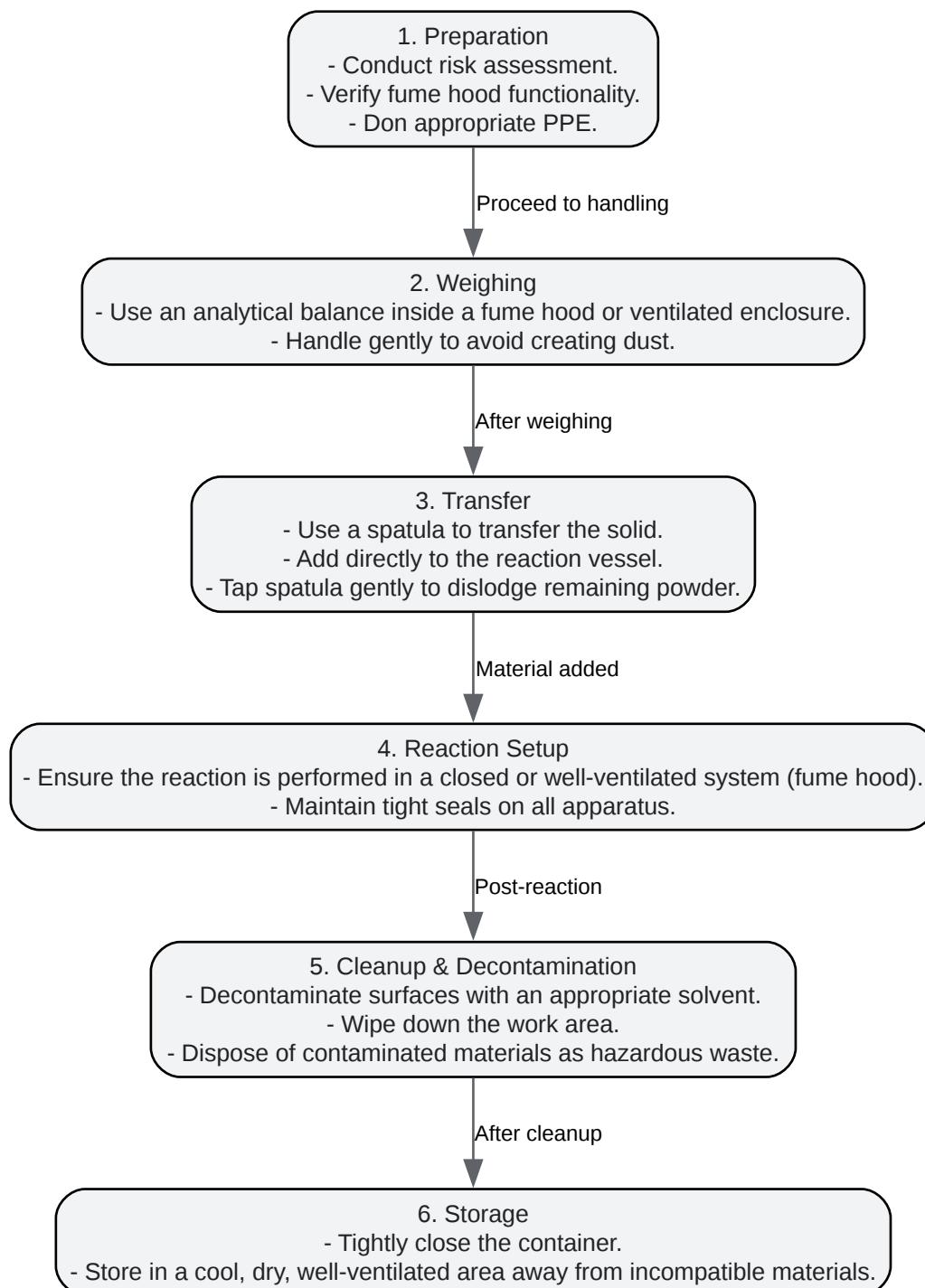
A comprehensive assessment of PPE is required before handling this compound.

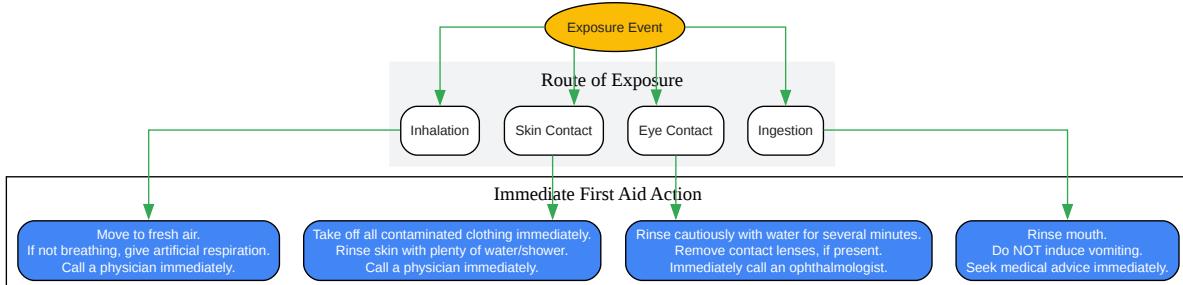
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) tested according to EN 374. Check for leaks before use.	[1][7]
Eye/Face Protection	Safety goggles with side-shields or a face shield.	[1][7]
Skin/Body Protection	Laboratory coat, suitable protective clothing. Change contaminated clothing immediately.	[1]
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved respirator with an appropriate particulate filter.	[7]

General Laboratory Handling Protocol

This workflow outlines the critical steps for safely handling **2,2'-Dinitrobibenzyl** powder in a research setting.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 2,2'-DINITRODIBENZYL | 16968-19-7 [chemicalbook.com]
- 3. 2,2'-DINITRODIBENZYL CAS#: 16968-19-7 [amp.chemicalbook.com]
- 4. 2,2'-Dinitrobibenzyl | C14H12N2O4 | CID 28168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,2'-Dinitrobibenzyl [webbook.nist.gov]
- 6. 2,2'-Dinitrobibenzyl | CAS 16968-19-7 | LGC Standards [lgcstandards.com]
- 7. carlroth.com:443 [carlroth.com:443]
- To cite this document: BenchChem. [safety and handling precautions for 2,2'-Dinitrobibenzyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146402#safety-and-handling-precautions-for-2-2-dinitrobibenzyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com